

2-Iodo-4-nitroanisole molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Iodo-4-nitroanisole

Cat. No.: B188917

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An In-Depth Technical Guide to **2-Iodo-4-nitroanisole** for Advanced Research

Abstract

This technical guide provides a comprehensive overview of **2-Iodo-4-nitroanisole** (CAS No. 5399-03-1), a key intermediate in organic synthesis with significant applications in pharmaceutical and materials science research. The document details the compound's fundamental physicochemical properties, including its precise molecular weight, and offers an in-depth exploration of its synthesis, reactivity, and practical applications. Authored for researchers, scientists, and professionals in drug development, this guide explains the causality behind experimental choices, provides validated protocols, and emphasizes safety and handling procedures. The content is grounded in authoritative sources to ensure scientific integrity and support advanced research and development endeavors.

Introduction to 2-Iodo-4-nitroanisole

2-Iodo-4-nitroanisole, also known as 2-iodo-1-methoxy-4-nitrobenzene, is a substituted aromatic compound that serves as a versatile and valuable building block in modern organic chemistry.^[1] Its structure is characterized by an anisole core functionalized with both an iodine atom and a nitro group. This unique combination of functional groups imparts a distinct reactivity profile, making it an important precursor for the synthesis of more complex molecular architectures.

In the fields of medicinal chemistry and drug development, compounds like **2-Iodo-4-nitroanisole** are instrumental. The presence of the iodo group allows for a variety of carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki, Heck, and Buchwald-

Hartwig couplings. The nitro group can be readily reduced to an amine, providing a handle for amide bond formation or further derivatization. This dual functionality enables chemists to strategically construct libraries of compounds for biological screening, accelerating the discovery of new therapeutic agents.^{[2][3]}

Physicochemical and Structural Properties

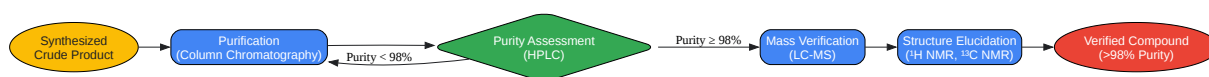
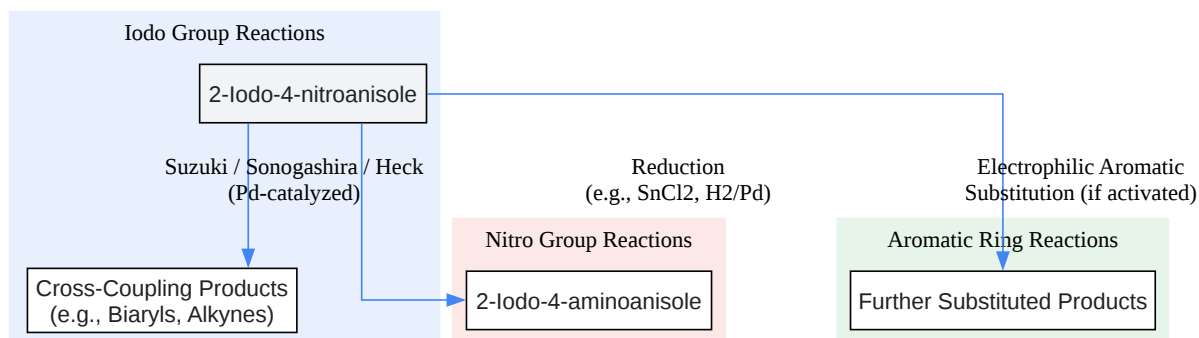
A precise understanding of a compound's physicochemical properties is the foundation of its application in a laboratory setting. The molecular weight, in particular, is critical for stoichiometric calculations in reaction planning and for analytical characterization via mass spectrometry.

The molecular formula of **2-Iodo-4-nitroanisole** is C₇H₆INO₃.^[4] Its molecular weight is 279.03 g/mol.^{[4][5]} This value is derived from the sum of the atomic weights of its constituent atoms (seven carbon, six hydrogen, one iodine, one nitrogen, and three oxygen).

Below is a summary of its key properties:

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ INO ₃	^{[4][6]}
Molecular Weight	279.03 g/mol	^{[4][5]}
Monoisotopic Mass	278.939238 g/mol	^[7]
CAS Number	5399-03-1	^{[1][4][5][6]}
Appearance	Solid	^[8]
Melting Point	96-98 °C	^[5]
Boiling Point	343.3 ± 27.0 °C at 760 mmHg	^[9]
Density	1.9 ± 0.1 g/cm ³	^[9]
LogP	2.80	^[6]

Chemical Structure



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- To cite this document: BenchChem. [2-Iodo-4-nitroanisole molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b188917#2-iodo-4-nitroanisole-molecular-weight>]

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